

A Technical Guide to 1-Methyl-Inosine-d3 for Advanced Research

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Compound of Interest

Compound Name: 1-Methyl-Inosine-d3

Cat. No.: B15145174

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **1-Methyl-Inosine-d3**, a crucial deuterated internal standard for quantitative bioanalysis. This document details its commercial availability, presents a comparative analysis of supplier specifications, outlines a representative experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and illustrates its relevance within the biological context of tRNA modification pathways.

Commercial Suppliers and Quantitative Data

1-Methyl-Inosine-d3 is available from several reputable commercial suppliers catering to the research and drug development sectors. The following table summarizes the key quantitative data available for **1-Methyl-Inosine-d3** from leading suppliers. Please note that while efforts were made to obtain complete data, isotopic enrichment and specific formulation details are not always readily available on public-facing documents and may require direct inquiry with the supplier.

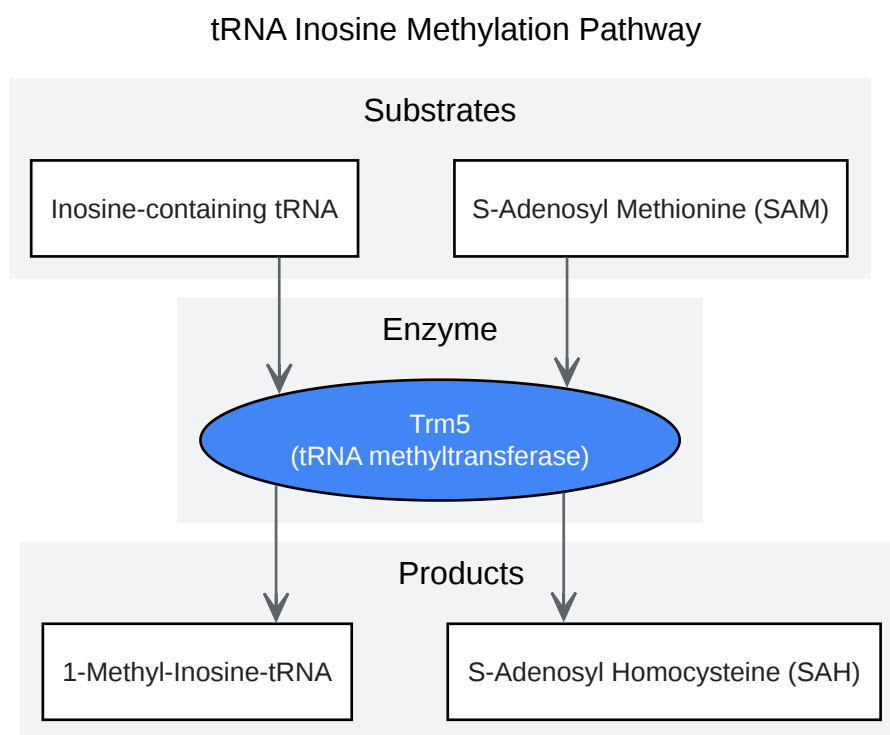
Supplier	Product Code	Purity	Isotopic Enrichment	Available Formulations
MedchemExpress	HY-113136S1	99.0% [1]	Not specified	Solid/Powder [2]
LGC Standards	TRC-M313602	Not specified	Not specified	Solid/Powder (10 mg) [3]
Clearsynth	Not specified	Not specified	Not specified	Inquire for details [4]

It is a common practice for suppliers of stable isotope-labeled compounds to offer products with a chemical purity of 98% or greater and an isotopic enrichment of $\geq 98\%$. However, verification for this specific product requires consultation of the certificate of analysis.

Role in Biological Systems: The tRNA Methylation Pathway

1-Methylinosine is a modified nucleoside found in transfer RNA (tRNA), playing a vital role in ensuring the fidelity and efficiency of protein synthesis.[\[5\]](#) The methylation of inosine at the N1 position is a post-transcriptional modification catalyzed by the enzyme tRNA (guanine-N1-)-methyltransferase, commonly known as Trm5.[\[6\]](#) This enzyme utilizes S-adenosyl methionine (SAM) as a methyl donor to introduce a methyl group onto the guanine or inosine base at position 37 of the tRNA anticodon loop.[\[5\]](#)

The following diagram illustrates the enzymatic methylation of inosine in the tRNA modification pathway.



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Enzymatic methylation of inosine in tRNA by Trm5.

Experimental Protocol: Quantification of 1-Methylinosine in Urine using LC-MS/MS

The following is a representative experimental protocol for the quantification of 1-methylinosine in a biological matrix, such as urine, using **1-Methyl-Inosine-d3** as an internal standard. This protocol is synthesized from established methodologies for the analysis of modified nucleosides.^{[7][8]}

1. Objective: To accurately quantify the concentration of 1-methylinosine in human urine samples by utilizing a stable isotope-labeled internal standard for isotope-dilution liquid chromatography-tandem mass spectrometry (LC-MS/MS).

2. Materials and Reagents:

- 1-Methylinosine (analyte standard)
- **1-Methyl-Inosine-d3** (internal standard)
- Acetonitrile (LC-MS grade)
- Ammonium acetate (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Urine samples
- Microcentrifuge tubes
- Syringe filters (0.22 µm)

3. Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source
- Hydrophilic Interaction Liquid Chromatography (HILIC) column (e.g., SeQuant® ZIC®-HILIC) [7]

4. Standard and Internal Standard Preparation:

- Prepare stock solutions of 1-methylinosine and **1-Methyl-Inosine-d3** in a suitable solvent (e.g., water or methanol) at a concentration of 1 mg/mL.
- Prepare a series of working standard solutions of 1-methylinosine by serial dilution of the stock solution to create a calibration curve.
- Prepare a working internal standard solution of **1-Methyl-Inosine-d3** at a fixed concentration (e.g., 1 µg/mL). [7]

5. Sample Preparation:

- Thaw frozen urine samples at room temperature.
- Vortex the samples to ensure homogeneity.
- To 100 μ L of urine in a microcentrifuge tube, add 10 μ L of the **1-Methyl-Inosine-d3** internal standard working solution.
- Add 300 μ L of acetonitrile to precipitate proteins.[\[9\]](#)
- Vortex the mixture vigorously for 1 minute.
- Centrifuge the samples at 14,000 x g for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a new microcentrifuge tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen.
- Reconstitute the dried extract in 100 μ L of the initial mobile phase.
- Filter the reconstituted sample through a 0.22 μ m syringe filter into an HPLC vial.

6. LC-MS/MS Analysis:

- LC Conditions:
 - Column: HILIC column (e.g., 2.1 x 100 mm, 1.7 μ m)
 - Mobile Phase A: 20 mM Ammonium acetate in water[\[7\]](#)
 - Mobile Phase B: Acetonitrile[\[7\]](#)
 - Gradient: A typical gradient would start at a high percentage of organic solvent (e.g., 95% B) and gradually decrease to elute the polar analytes.
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 5 μ L

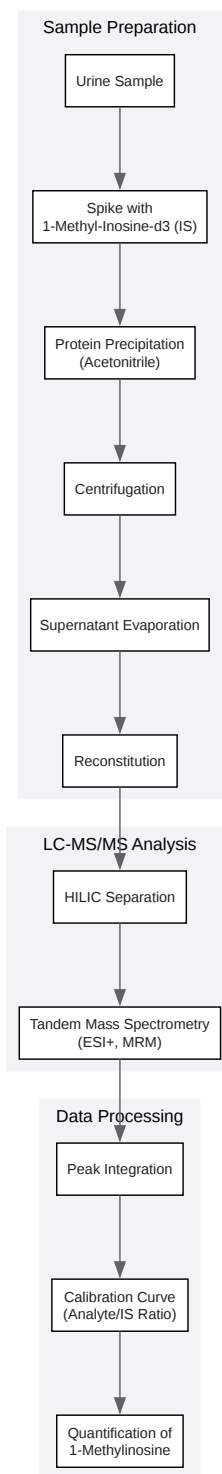
- MS/MS Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for both 1-methylinosine and **1-Methyl-Inosine-d3**. The exact m/z values will depend on the instrument and adduct formation but will be based on the molecular weights of the analyte and the internal standard.
 - Optimize collision energy and other MS parameters for maximum signal intensity.

7. Data Analysis:

- Generate a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the analyte standards.
- Determine the concentration of 1-methylinosine in the urine samples by interpolating their peak area ratios from the calibration curve.
- The use of the deuterated internal standard corrects for variations in sample preparation, matrix effects, and instrument response.[\[10\]](#)

The following workflow diagram illustrates the key steps in the LC-MS/MS analysis of 1-methylinosine.

LC-MS/MS Workflow for 1-Methylinosine Quantification

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Workflow for 1-Methylinosine quantification.

This technical guide provides a foundational understanding of **1-Methyl-Inosine-d3** for research applications. For specific applications and troubleshooting, it is recommended to consult the detailed product documentation from the respective suppliers and relevant scientific literature.

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References

- 1. Modomics - A Database of RNA Modifications [genesilico.pl]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 1-Methyl-Inosine-d3 | TRC-M313602-10MG | LGC Standards [lgcstandards.com]
- 4. clearsynth.com [clearsynth.com]
- 5. Trm5 and TrmD: Two Enzymes from Distinct Origins Catalyze the Identical tRNA Modification, m1G37 - PMC [pmc.ncbi.nlm.nih.gov]
- 6. medchemexpress.com [medchemexpress.com]
- 7. LC-MS/MS Determination of Modified Nucleosides in The Urine of Parkinson's Disease and Parkinsonian Syndromes Patients - PMC [pmc.ncbi.nlm.nih.gov]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 9. Automated Identification of Modified Nucleosides during HRAM-LC-MS/MS using a Metabolomics ID Workflow with Neutral Loss Detection - PMC [pmc.ncbi.nlm.nih.gov]
- 10. bioanalysis-zone.com [bioanalysis-zone.com]
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